

An In-depth Technical Guide to the Isomers of Nitrophenanthrene and Their Structures

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Compound of Interest

Compound Name: 9-Nitrophenanthrene

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Introduction

Nitrophenanthrenes are nitrated derivatives of phenanthrene, a polycyclic aromatic hydrocarbon (PAH). The introduction of a nitro group onto the phenanthrene core significantly influences its chemical and physical properties, as well as its biological activity. Understanding the distinct characteristics of each isomer is crucial for applications in medicinal chemistry, materials science, and environmental analysis. This technical guide provides a comprehensive overview of the isomers of nitrophenanthrene, focusing on their structures, physicochemical properties, and experimental protocols for their synthesis and characterization.

Isomers of Nitrophenanthrene

Phenanthrene has five distinct positions for monosubstitution, leading to the formation of five primary isomers of nitrophenanthrene: 1-nitrophenanthrene, 2-nitrophenanthrene, 3-nitrophenanthrene, 4-nitrophenanthrene, and **9-nitrophenanthrene**. The position of the nitro group on the phenanthrene ring drastically affects the molecule's electronic distribution, steric hindrance, and overall topology, resulting in unique properties for each isomer.

Physicochemical Properties

The physical and chemical properties of nitrophenanthrene isomers are summarized in the table below. These properties are critical for designing experimental procedures, predicting

behavior in various systems, and for the separation and identification of the isomers.

Property	1-Nitrophenanthrene	2-Nitrophenanthrene	3-Nitrophenanthrene	4-Nitrophenanthrene	9-Nitrophenanthrene
CAS Number	17024-17-8[1]	17024-18-9[2]	17024-19-0[3]	82064-15-1	954-46-1[4]
Molecular Formula	C ₁₄ H ₉ NO ₂ [1]	C ₁₄ H ₉ NO ₂ [2]	C ₁₄ H ₉ NO ₂ [3]	C ₁₄ H ₉ NO ₂ [5]	C ₁₄ H ₉ NO ₂ [4]
Molecular Weight (g/mol)	223.23[1]	223.23[2]	223.23[3]	223.23[5]	223.23[4]
Melting Point (°C)	Not available	99[6][7]	-93[8]	Not available	113 - 117[4]
Boiling Point (°C)	Not available	364.52 (rough estimate)[6][7]	110.6[8]	Not available	413.3 (Predicted)[9][10]
Appearance	Not available	Not available	Yellow crystalline solid	Not available	Light yellow to yellow solid[10]

Molecular Structures

The structures of the five primary isomers of nitrophenanthrene are depicted below. The IUPAC names are determined by the position of the nitro group on the phenanthrene backbone.

9-Nitrophenanthrene

9-NP_structure

4-Nitrophenanthrene

4-NP_structure

3-Nitrophenanthrene

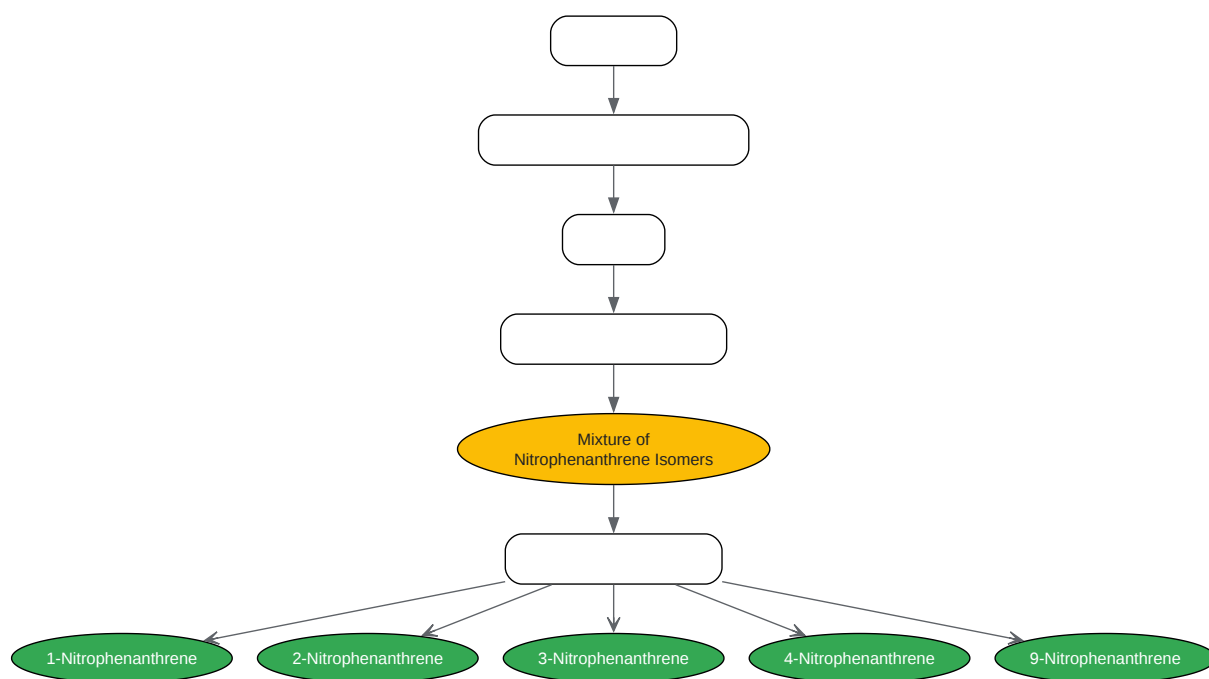
3-NP_structure

2-Nitrophenanthrene

2-NP_structure

1-Nitrophenanthrene

1-NP_structure



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